

# Essential Safety and Logistical Information for Handling Lsd1-IN-22

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## Compound of Interest

Compound Name: Lsd1-IN-22

Cat. No.: B12397650

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of potent chemical compounds is paramount. This document provides essential safety and logistical information for **Lsd1-IN-22**, a potent Lysine-specific demethylase 1 (LSD1) inhibitor. The following procedural guidance is designed to be a critical resource for your laboratory safety and chemical handling protocols.

## Chemical and Physical Properties

A summary of the known quantitative data for **Lsd1-IN-22** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrF <sub>2</sub> N	[1]
Molecular Weight	248.07 g/mol	[1]
CAS Number	2821068-05-5	[1]
Ki value for LSD1	98 nM	[1][2]
Solubility	10 mM in DMSO	[1]
Appearance	Solid	[3]
Shipping Condition	Room temperature	[1]

## Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **Lsd1-IN-22** is not publicly available, a conservative approach to personal protection is warranted. The following PPE is recommended for handling **Lsd1-IN-22**, based on standard laboratory procedures for potent, powdered chemical compounds.

PPE Category	Item	Specifications and Best Practices
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Double-gloving is advised when handling the solid compound or concentrated solutions. Discard gloves immediately after handling and wash hands thoroughly. <a href="#">[4]</a> <a href="#">[5]</a>
Body Protection	Laboratory coat	A fully buttoned, long-sleeved lab coat should be worn to protect clothing and skin. <a href="#">[4]</a> <a href="#">[5]</a> For handling larger quantities or in case of potential for significant spills, a disposable gown is recommended.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Required at all times when in the laboratory where Lsd1-IN-22 is being handled. A face shield should be worn in addition to goggles when there is a risk of splashing. <a href="#">[5]</a>
Respiratory Protection	NIOSH-approved respirator	A fit-tested N95 respirator or higher is recommended when handling the powdered form of Lsd1-IN-22 outside of a certified chemical fume hood to prevent inhalation of airborne particles. <a href="#">[6]</a>
Foot Protection	Closed-toe shoes	Required in all laboratory settings to protect against spills. <a href="#">[4]</a>

## Operational and Disposal Plans

A clear, step-by-step plan for the handling and disposal of **Lsd1-IN-22** is crucial to maintain a safe laboratory environment.

### Operational Plan: Step-by-Step Handling Procedure

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store **Lsd1-IN-22** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.<sup>[7]</sup> The compound should be stored at room temperature as per the shipping conditions.<sup>[1]</sup>
- Preparation for Use:
  - All handling of the solid compound should be performed in a certified chemical fume hood to minimize inhalation exposure.
  - Before handling, ensure all necessary PPE is correctly worn.
  - Use dedicated spatulas and weighing papers for handling the powder.
- Solution Preparation:
  - Prepare solutions in the chemical fume hood.
  - **Lsd1-IN-22** is soluble in DMSO at 10 mM.<sup>[1]</sup>
  - Add the solvent slowly to the solid to avoid splashing.
- Use in Experiments:
  - When using solutions of **Lsd1-IN-22**, continue to wear appropriate PPE.
  - Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- Spill Management:

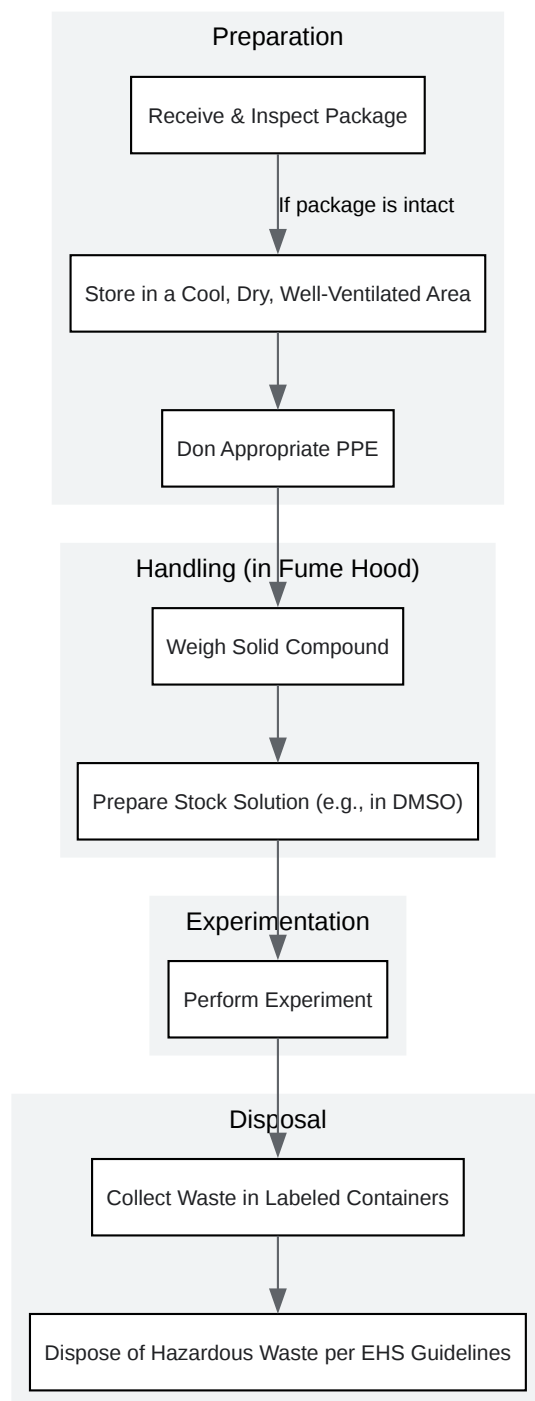
- In case of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

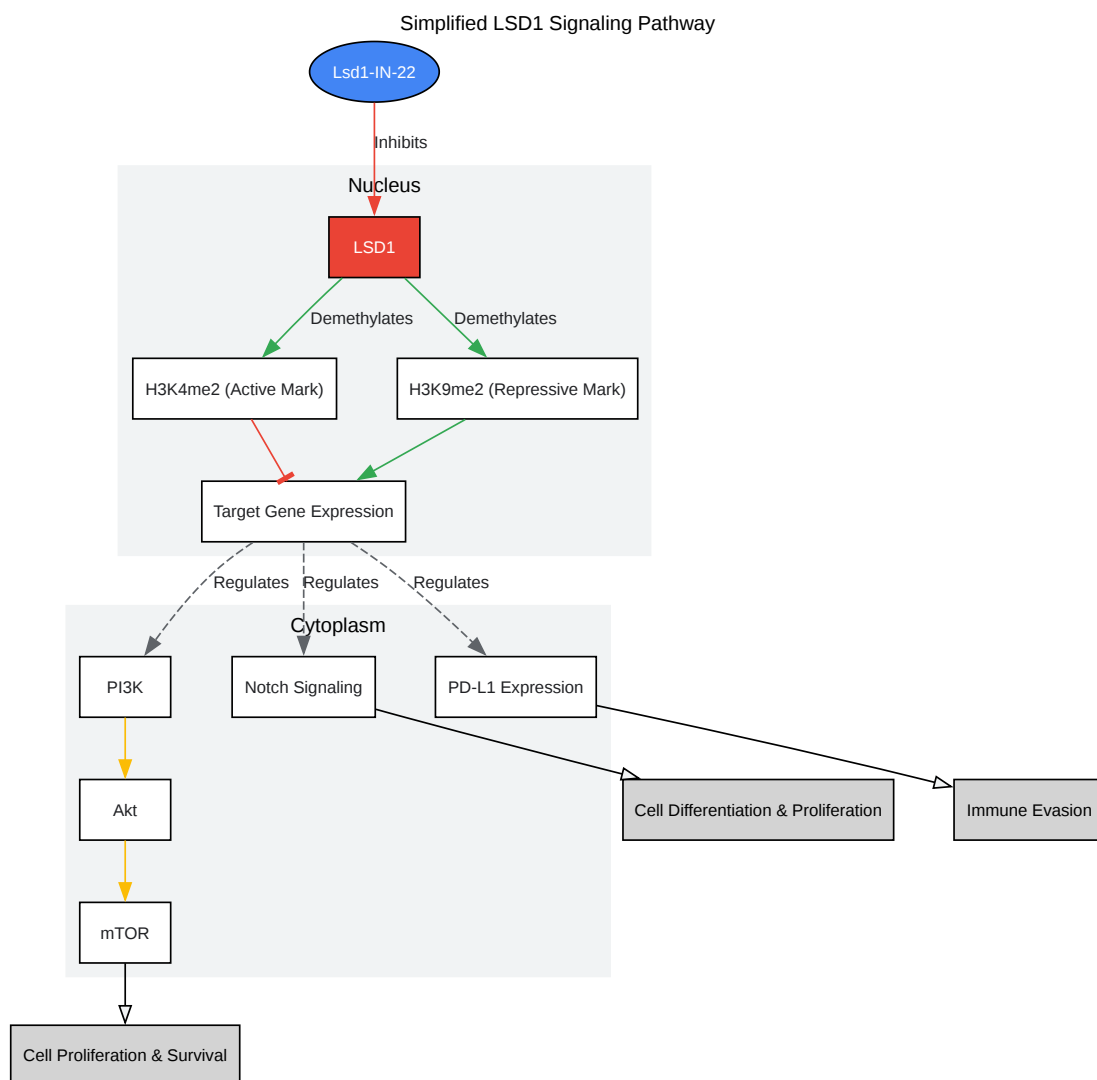
## Disposal Plan

- Chemical Waste: All solid waste (e.g., contaminated weighing papers, pipette tips, gloves) and solutions containing **Lsd1-IN-22** should be disposed of as hazardous chemical waste.
- Containers: Collect all waste in clearly labeled, sealed containers.
- Regulations: Follow all local, state, and federal regulations for hazardous waste disposal. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

## Experimental Workflow for Safe Handling

## Experimental Workflow for Lsd1-IN-22 Handling





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